

Scalable Synthesis of (-)-Xylariamide A: Process Development & Protocols

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Compound of Interest

Compound Name: (-)-xylariamide A

Cat. No.: B1248658

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Executive Summary

(-)-Xylariamide A is a bioactive peptide alkaloid originally isolated from the fungus *Xylaria* sp. It features a unique (E)-monomethyl fumarate moiety coupled to a 3-chloro-D-tyrosine core. While initially isolated in minute quantities preventing extensive biological profiling, total synthesis is the only viable route for obtaining gram-scale quantities for drug development.

This guide details a robust, scalable synthetic route designed for reproducibility and safety. Unlike the discovery-phase synthesis which may rely on expensive chromatography, this protocol emphasizes crystallization-driven purification and process safety (specifically regarding the oxidative chlorination step).

Key Process Features

- **Cost-Efficiency:** Utilizes inexpensive D-Tyrosine rather than the costly 3-chloro-D-tyrosine starting material.
- **Regiocontrol:** Features a late-stage, highly regioselective oxidative chlorination using Oxone®/KCl.

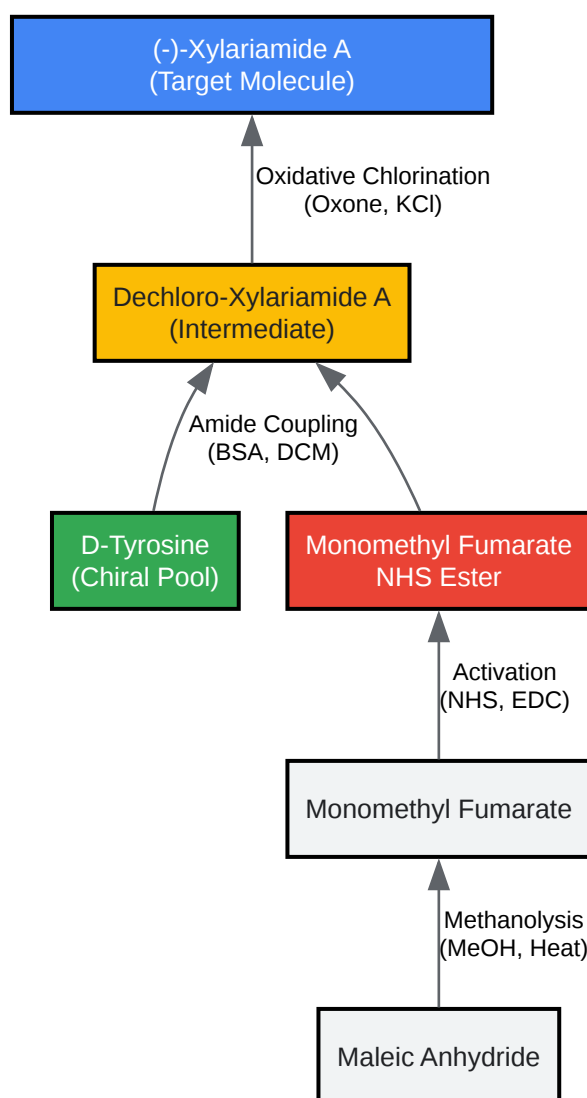
- Scalability: Avoids flash chromatography in favor of acid-base extraction and crystallization.

Retrosynthetic Analysis & Strategy

The synthetic strategy is disconnected at the amide bond and the aryl-chloride bond.

- Late-Stage Chlorination: Introducing the chlorine atom at the very end allows the use of abundant D-Tyrosine as the chiral pool starting material.
- Transient Silylation: The coupling of the zwitterionic D-Tyrosine is facilitated by in situ silylation (BSA method), eliminating the need for separate esterification and deprotection steps.

Pathway Visualization



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Figure 1: Retrosynthetic strategy emphasizing convergent assembly and late-stage functionalization.

Detailed Experimental Protocols

Phase 1: Precursor Synthesis (Activated Fumarate)

Objective: Synthesis of (E)-but-2-enedioic acid 2,5-dioxo-pyrrolidin-1-yl ester methyl ester (MMF-OSu). Rationale: The N-hydroxysuccinimide (NHS) ester is a stable, crystalline activated ester that ensures clean coupling without the racemization risks associated with acid chlorides.

Reagent	Equiv.[1]	Role
Monomethyl Fumarate (MMF)	1.0	Substrate
N-Hydroxysuccinimide (NHS)	1.1	Activation Agent
EDC·HCl	1.2	Coupling Agent
Dichloromethane (DCM)	10 Vol	Solvent

Protocol:

- Charge a reaction vessel with Monomethyl Fumarate (1.0 equiv) and NHS (1.1 equiv) in DCM.
- Cool the suspension to 0 °C under nitrogen.
- Add EDC·HCl (1.2 equiv) portion-wise over 30 minutes to control exotherm.
- Warm to room temperature (20–25 °C) and stir for 12 hours. The solution should become mostly clear.
- Wash the organic layer with 0.1 M HCl (2x), followed by saturated NaHCO₃ (2x) and brine. Critical: Quick washes prevent hydrolysis.
- Dry over Na₂SO₄, filter, and concentrate in vacuo.

- Recrystallize the solid from Isopropanol/Hexanes to yield white needles.
 - Target Yield: >85%
 - QC Check: ^1H NMR ($\text{DMSO}-d_6$) – Confirm fumarate alkene protons (doublet, ~6.7 ppm).

Phase 2: The BSA Coupling (Dechloro-Intermediate)

Objective: Synthesis of (-)-Dechloroxylariamide A. Mechanism: N,O-Bis(trimethylsilyl)acetamide (BSA) acts as a "solubilizing protecting group." It silylates the carboxylic acid and phenol of D-Tyrosine, making it soluble in DCM and non-nucleophilic, while leaving the amine reactive enough to attack the NHS ester.

Protocol:

- Suspension: Suspend powdered D-Tyrosine (1.0 equiv) in anhydrous DCM (15 mL/g).
- Silylation: Add BSA (3.0 equiv) via syringe.
- Reflux: Heat to reflux (40 °C) for 2–4 hours.
 - Visual Endpoint: The suspension will turn into a clear, colorless solution once silylation is complete.
- Coupling: Cool to 0 °C. Add MMF-OSu (1.05 equiv) dissolved in minimal DCM.
- Reaction: Stir at 0 °C for 1 hour, then warm to RT overnight.
- Quench: Add water (excess) to hydrolyze the TMS esters. Stir vigorously for 30 minutes. The product (free acid) may precipitate.
- Workup (Extraction):
 - If solid precipitates: Filter, wash with water and DCM.
 - If oil forms: Dissolve in EtOAc, wash with 1M HCl, then extract the product into saturated NaHCO_3 (aq).
 - Separate organic layer (discard).

- Acidify the aqueous NaHCO_3 layer with 6M HCl to pH 2. The product will precipitate.[2][3]
- Isolation: Filter the white solid, wash with cold water, and dry.

Phase 3: Regioselective Chlorination (The Critical Step)

Objective: Synthesis of **(-)-Xylariamide A** via oxidative chlorination. Safety Warning: Oxone® (Potassium peroxymonosulfate) is a strong oxidant. Reactions can be exothermic. Ensure proper cooling.[2][3][4]

Reagent	Equiv.[1][5]	Role
Dechloro-Xylariamide A	1.0	Substrate
KCl	1.1	Chlorine Source
Oxone®	1.1	Oxidant
Acetone/Water (1:1)	20 Vol	Solvent System

Protocol:

- Dissolve Dechloro-Xylariamide A (1.0 equiv) in Acetone/Water (1:1).
- Add solid KCl (1.1 equiv). Stir until dissolved.
- Cool the mixture to 0 °C.
- Addition: Add Oxone® (1.1 equiv) portion-wise over 1 hour.
 - Expert Insight: Rapid addition causes over-chlorination (dichlorination) and exotherms. Slow addition ensures mono-chlorination at the ortho-position relative to the phenol.
- Monitor: Check HPLC/TLC after 2 hours.
 - Endpoint: Disappearance of starting material. If stalled, add 0.1 equiv extra Oxone.
- Quench: Add saturated aqueous Na_2SO_3 (sodium sulfite) to destroy excess oxidant. Test with starch-iodide paper (should remain white).

- Workup:
 - Evaporate Acetone under reduced pressure.
 - Extract the aqueous slurry with EtOAc (3x).
 - Wash EtOAc with brine, dry (Na_2SO_4), and concentrate.
- Purification (Crystallization):
 - Dissolve crude solid in minimum hot Methanol.
 - Add water dropwise until turbid.
 - Cool slowly to 4 °C.
 - Filter crystals of **(-)-Xylariamide A**.[\[2\]](#)[\[3\]](#)

Process Control & Data Specifications

Analytical Data for Validation

Parameter	Specification	Method
Appearance	White to off-white powder	Visual
Purity	> 98.0%	HPLC (C18, MeCN/H ₂ O + 0.1% TFA)
¹ H NMR	Characteristic δ 6.9-7.2 (aromatic), δ 6.6 (alkene)	500 MHz DMSO-d ₆
MS (ESI)	$[\text{M}-\text{H}]^- = 326.0$	LC-MS
Chiral Purity	> 99% ee	Chiral HPLC (Daicel Chiralpak)

Troubleshooting Guide

- Problem: Low yield in BSA coupling.
 - Cause: Incomplete silylation of D-Tyrosine.

- Solution: Ensure D-Tyrosine is finely powdered and dry. Increase reflux time with BSA until solution is perfectly clear before adding ester.
- Problem: Dichlorination during Oxone step.
 - Cause: Localized high concentration of oxidant.
 - Solution: Increase stirring speed; dilute reaction further; add Oxone as a solution in water via syringe pump.
- Problem: Product oiling out during crystallization.
 - Cause: Impurities or cooling too fast.
 - Solution: Seed the solution with a pure crystal; use a slower cooling ramp (e.g., 5 °C/hour).

References

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